

Molecular formula and weight of cobalt(II) acetylacetonate

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Compound of Interest

Compound Name: Cobalt(II) acetylacetonate

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In-Depth Technical Guide to Cobalt(II) Acetylacetonate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the molecular properties and synthesis of **cobalt(II) acetylacetonate**, a coordination complex with significant applications in catalysis and materials science.

Molecular Identity and Synonyms

Cobalt(II) acetylacetonate is a coordination compound where a central cobalt atom in the +2 oxidation state is chelated by two acetylacetonate ligands.^[1] Its IUPAC name is bis(pentane-2,4-dionato-O,O')cobalt.^[2]

Common synonyms for this compound include:

- Co(acac)₂^[2]
- Cobaltous acetylacetonate^[2]
- Bis(2,4-pentanedionato)cobalt(II)^[3]
- Cobalt diacetylacetonate^[3]

- 2,4-Pentanedione cobalt(II) derivative[4]

Molecular Formula and Weight

The molecular formula for the anhydrous form of **cobalt(II) acetylacetonate** is $C_{10}H_{14}CoO_4$. [2][5][6][7] The molecular weight of this compound is approximately 257.15 g/mol. [1][5]

Detailed Molecular Weight Calculation

The molecular weight is derived from the sum of the atomic weights of its constituent elements. The table below provides a detailed breakdown of this calculation.

Constituent Element	Symbol	Atomic Mass (amu)	Count	Total Mass (amu)
Cobalt	Co	58.933	1	58.933
Carbon	C	12.011	10	120.110
Hydrogen	H	1.008	14	14.112
Oxygen	O	15.999	4	63.996
Total				257.151

Experimental Protocols

The following sections detail common laboratory procedures for the synthesis and characterization of **cobalt(II) acetylacetonate**.

Synthesis of Cobalt(II) Acetylacetonate

A common method for the preparation of **cobalt(II) acetylacetonate** involves the reaction of a cobalt(II) salt with acetylacetone. One documented procedure utilizes cobalt(II) carbonate. [8]

Materials:

- Basic cobalt(II) carbonate
- Acetylacetone

- An organic solvent immiscible with water (e.g., n-heptane)

Procedure:

- Suspend basic cobalt(II) carbonate in an organic solvent such as n-heptane within a reaction vessel.
- Add acetylacetone to the suspension while stirring. An exothermic reaction will occur, indicated by a rise in temperature and the evolution of gas.
- Heat the reaction mixture to the boiling point of the water-solvent azeotrope to drive the reaction to completion.
- Cool the reaction mixture to approximately 15°C to precipitate the product.
- Isolate the solid product by filtration.
- Wash the filtered solid with a small amount of the organic solvent.
- Dry the final product to obtain **cobalt(II) acetylacetonate**.

Another approach involves the use of cobalt hydroxide in an organic solvent with a catalyst.^[9]

Materials:

- Cobalt hydroxide
- Acetylacetone
- Catalyst (e.g., a mixture of tetrabutylammonium bromide and dodecyl trimethyl ammonium chloride)
- Organic solvent (e.g., methanol, ethanol, or acetone)

Procedure:

- Mix cobalt hydroxide, the catalyst, and the organic solvent, stirring until uniform.
- Add acetylacetone to the mixture.

- Perform a reflux reaction.
- Following the reaction, treat the solution to isolate the **cobalt(II) acetylacetonate** product.

Characterization of Cobalt(II) Acetylacetonate

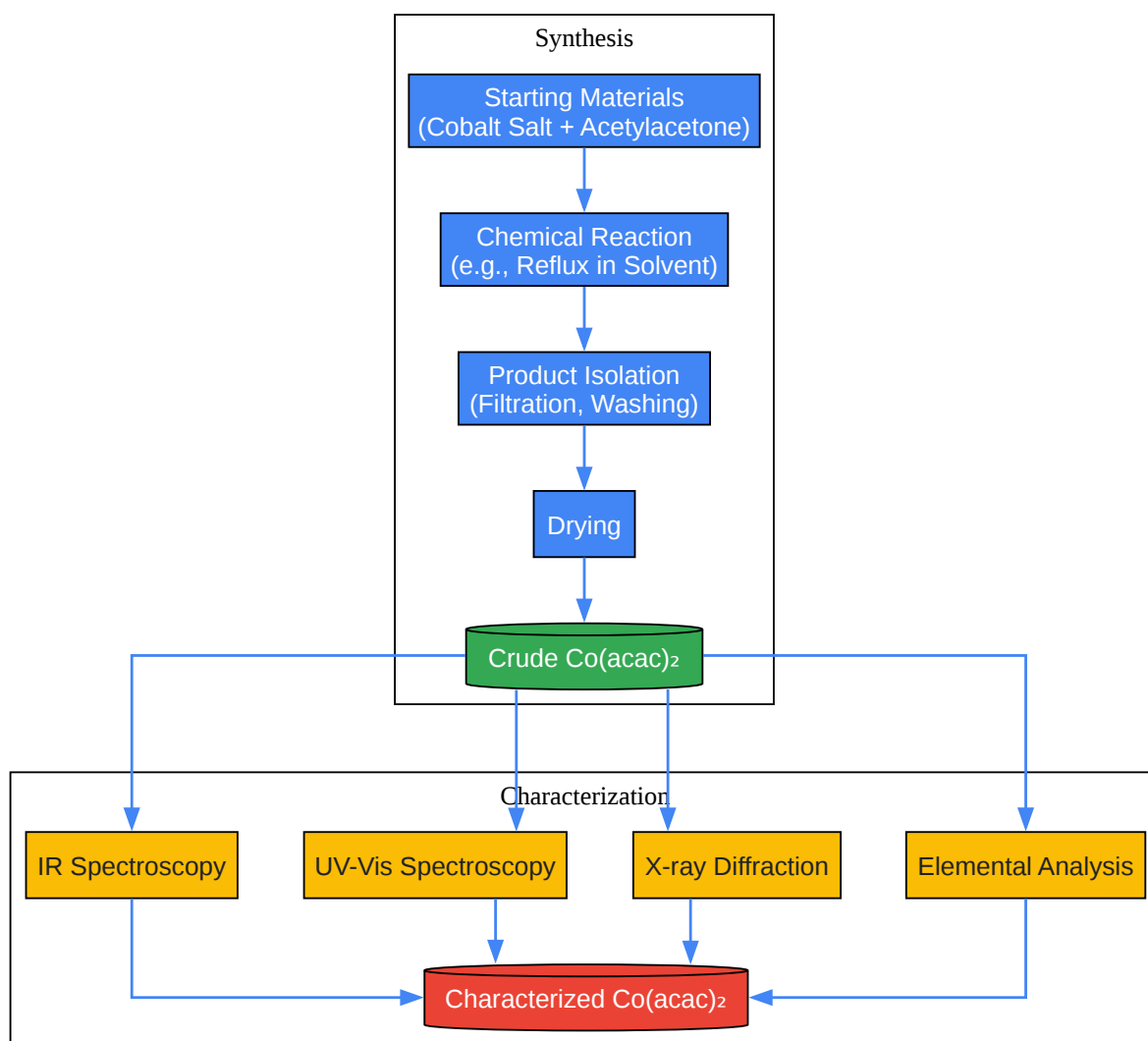
Characterization of the synthesized complex is crucial to confirm its identity and purity.

Common analytical techniques include:

- Infrared (IR) Spectroscopy: To identify the characteristic vibrational frequencies of the acetylacetonate ligand and the Co-O bonds.[\[10\]](#)
- UV-Visible (UV-Vis) Spectroscopy: To observe the d-d electronic transitions of the cobalt(II) ion in its coordination environment.
- Single Crystal X-ray Diffraction: To determine the precise molecular structure and coordination geometry of the cobalt center.[\[11\]](#)
- Elemental Analysis: To confirm the empirical formula by quantifying the percentages of carbon, hydrogen, and cobalt.[\[11\]](#)
- Thermal Analysis: To study the thermal stability of the compound.[\[11\]](#)

Logical Workflow for Synthesis and Characterization

The following diagram illustrates the logical workflow from starting materials to the fully characterized **cobalt(II) acetylacetonate** complex.



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Caption: Workflow for the synthesis and characterization of **cobalt(II) acetylacetonate**.

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Email: info@benchchem.com